

DASA-58: Application Notes and Protocols for Use in Research

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Compound of Interest

Compound Name: DASA-58

Cat. No.: B606943

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the solubility and stability of **DASA-58** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro and in vivo research. **DASA-58** is a potent and specific allosteric activator of the M2 isoform of pyruvate kinase (PKM2), a key enzyme in cancer metabolism.^{[1][2]} Accurate handling and storage of **DASA-58** are critical for obtaining reliable and reproducible experimental results.

Data Presentation

The solubility and recommended storage conditions for **DASA-58** in DMSO, as reported by various suppliers, are summarized below. It is important to note that solubility can be affected by factors such as the purity of the compound, the water content of the DMSO, and temperature.

Parameter	Value	Source(s)
Solubility in DMSO	≥ 35 mg/mL (≥ 77.17 mM)	MedChemExpress[3]
84 mg/mL (185.21 mM)	TargetMol[4]	MedChemExpress, Selleck Chemicals
91 mg/mL (200.64 mM)	Selleck Chemicals[2]	
Storage of Powder	-20°C for up to 3 years	MedChemExpress, Selleck Chemicals
Storage of DMSO Stock Solution	-80°C for up to 2 years	MedChemExpress
-20°C for up to 1 year	MedChemExpress	

Experimental Protocols

The following are generalized protocols for the preparation, solubility determination, and stability assessment of **DASA-58** in DMSO. These are based on standard laboratory practices and information gathered from supplier datasheets and research articles.

Protocol 1: Preparation of DASA-58 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **DASA-58** in DMSO.

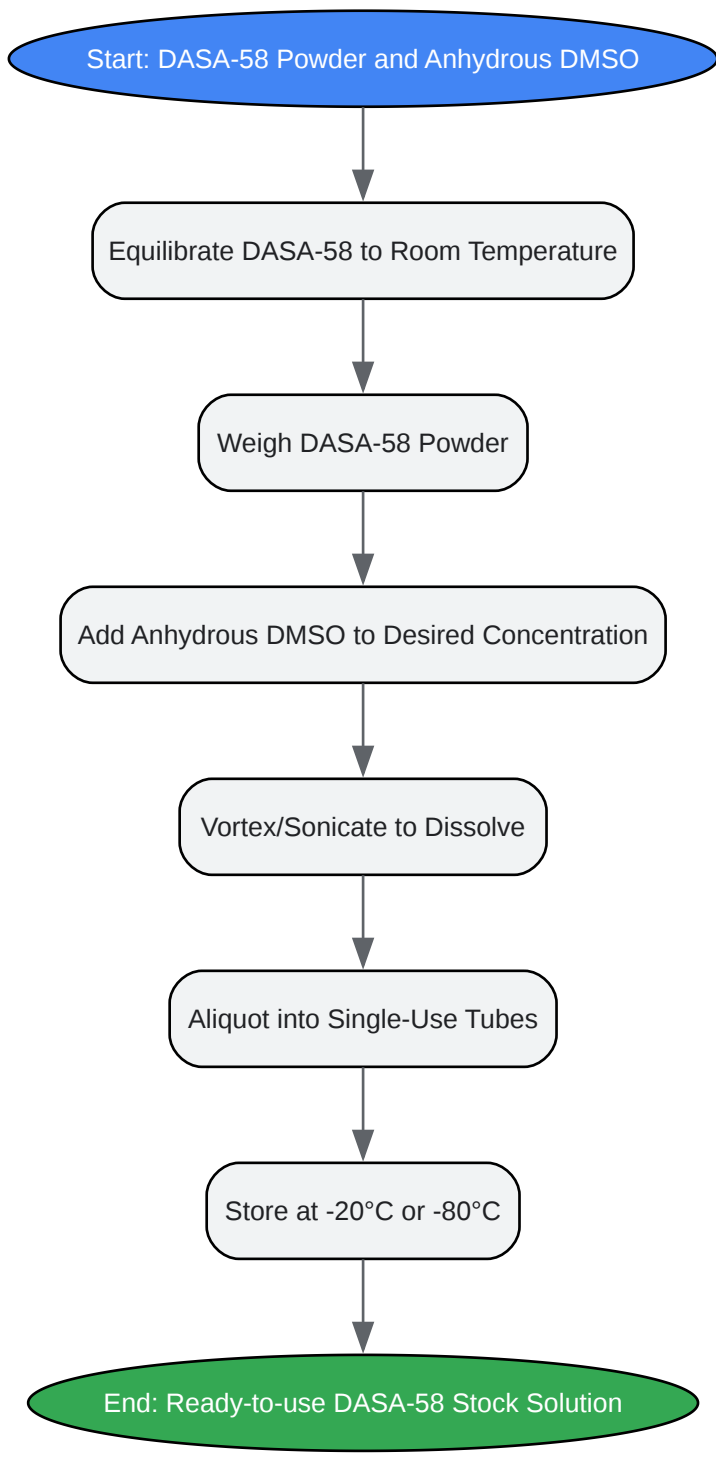
Materials:

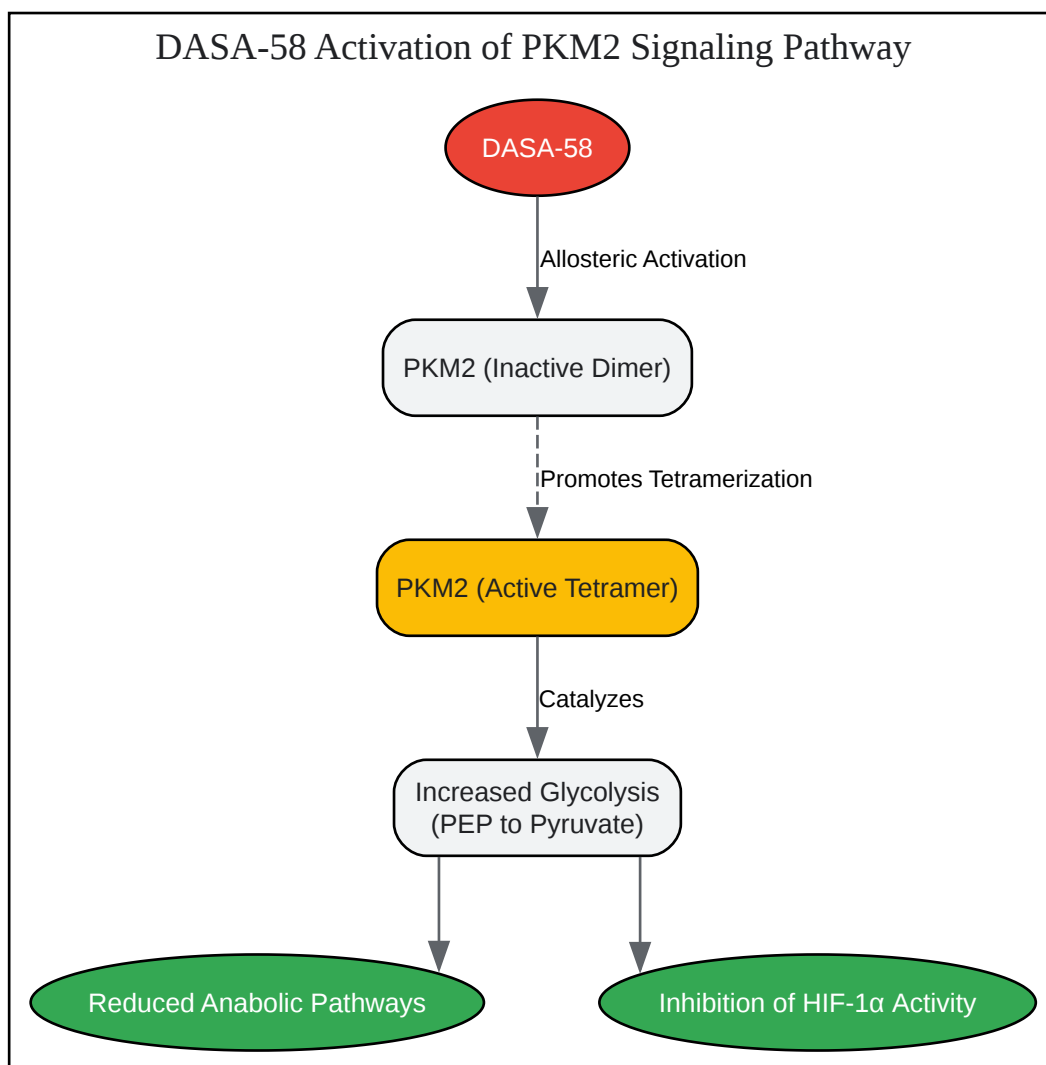
- **DASA-58** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the vial of **DASA-58** powder to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weigh the desired amount of **DASA-58** powder and transfer it to a sterile microcentrifuge tube or vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM, or 100 mM). It is recommended to use fresh, anhydrous DMSO as it is hygroscopic and absorbed water can reduce the solubility of the compound.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- Once the **DASA-58** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can lead to degradation of the compound.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).

Workflow: DASA-58 Stock Solution Preparation





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[<https://www.benchchem.com/product/b606943#dasa-58-solubility-and-stability-in-dmsol>]

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